

# Technical Guide: Physicochemical Properties of 2,4-Dihydroxy-3-methylbenzaldehyde

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## Compound of Interest

Compound Name: 2,4-Dihydroxy-3-methylbenzaldehyde

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This technical guide provides a detailed overview of the physicochemical properties, specifically the melting and boiling points, of **2,4-Dihydroxy-3-methylbenzaldehyde**. It includes experimental protocols for the determination of these properties and for the synthesis of the compound.

## Core Data Presentation

The following table summarizes the available quantitative data for **2,4-Dihydroxy-3-methylbenzaldehyde**.

Property	Value	Conditions
Melting Point	Data not readily available in cited literature.	N/A
Boiling Point	344.00 to 346.00 °C <sup>[1]</sup>	At 760.00 mm Hg

## Experimental Protocols

### Synthesis of 2,4-Dihydroxy-3-methylbenzaldehyde

A common method for the synthesis of **2,4-Dihydroxy-3-methylbenzaldehyde** involves the formylation of 2-methylresorcinol. The following protocol is a representative example.

Materials:

- 2-methylresorcinol
- N,N-dimethylformamide (DMF)
- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- In a reaction vessel, N,N-dimethylformamide (6.2 mL, 80.65 mmol) is mixed with phosphorus oxychloride (8.1 mL, 88.61 mmol).
- To this mixture, 2-methylresorcinol (5.0 g, 40.3 mmol) and ethyl acetate (100 mL) are added.
- The reaction mixture is stirred at room temperature for 2 hours.
- Upon completion of the reaction, the solution is combined with ethyl acetate.
- The organic phase is dried with anhydrous sodium sulfate and then filtered to remove the desiccant.
- The filtrate is concentrated under reduced pressure.
- The final product, 3-methyl-2,4-dihydroxybenzaldehyde, is purified by silica gel column chromatography, yielding approximately 4.9 g (79.9% yield).

## Determination of Melting Point

While a specific experimental melting point for **2,4-Dihydroxy-3-methylbenzaldehyde** is not readily available in the reviewed literature, the following is a general protocol for the determination of the melting point of a solid organic compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small amount of the crystalline sample is finely ground using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is typically sufficient.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

## Determination of Boiling Point

The boiling point of a liquid organic compound can be determined using the capillary method.

#### Apparatus:

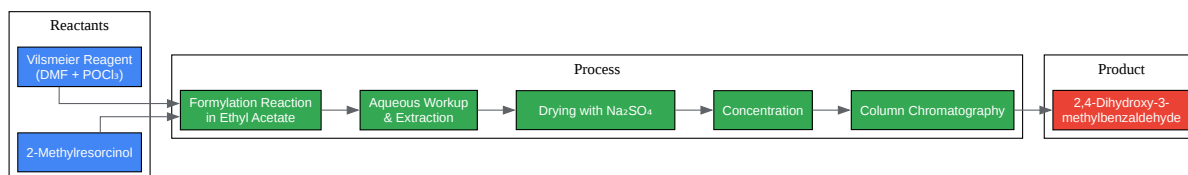
- Thiele tube or other heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source

#### Procedure:

- A few milliliters of the liquid sample are placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the substance.

## Visualizations

The following diagram illustrates a generalized workflow for the synthesis of **2,4-Dihydroxy-3-methylbenzaldehyde**.



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### Synthesis Workflow for 2,4-Dihydroxy-3-methylbenzaldehyde

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## References

- 1. 2,4-dihydroxy-3-methyl benzaldehyde, 6248-20-0 [thegoodscentscopy.com]
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